

# 2-Bromo-5-chloro-3-methylpyridine CAS number and structure

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## Compound of Interest

Compound Name: 2-Bromo-5-chloro-3-methylpyridine

Cat. No.: B1338644

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## Technical Guide: 2-Bromo-5-chloro-3-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-5-chloro-3-methylpyridine**, a key heterocyclic building block in organic synthesis. This document outlines its chemical identity, properties, synthesis, and significant applications in the pharmaceutical and agrochemical industries.

## Chemical Identity and Properties

**2-Bromo-5-chloro-3-methylpyridine** is a halogenated pyridine derivative valued for its utility as a versatile synthetic intermediate.<sup>[1]</sup> Its distinct molecular architecture, featuring bromine, chlorine, and a methyl group on the pyridine ring, provides multiple reactive centers for chemical modification.<sup>[2]</sup>

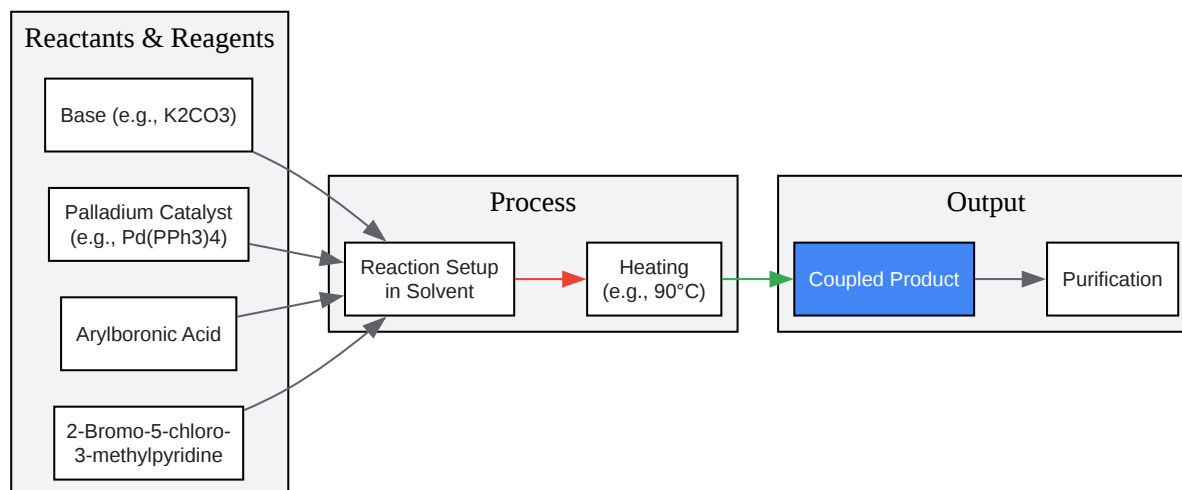
Structure:

The chemical structure of **2-Bromo-5-chloro-3-methylpyridine** is presented below:

A simplified workflow for drug discovery.

Diagram 2: Suzuki-Miyaura Coupling Workflow

This diagram outlines the key steps in a Suzuki-Miyaura cross-coupling reaction using **2-Bromo-5-chloro-3-methylpyridine**.



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Workflow for a Suzuki-Miyaura coupling reaction.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
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